

In-Depth Technical Guide: Safety and Handling of 3-Fluoro-5-iodopyridine

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Compound of Interest

Compound Name: **3-Fluoro-5-iodopyridine**

Cat. No.: **B1320037**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling protocols for **3-Fluoro-5-iodopyridine**, a key building block in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing risks associated with the handling of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Fluoro-5-iodopyridine** is presented below. This data is essential for safe handling, storage, and emergency response planning.

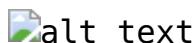
Property	Value	Reference
CAS Number	757950-13-3	[1] [2] [3]
Molecular Formula	C ₅ H ₃ FIN	[1] [2] [3]
Molecular Weight	222.99 g/mol	[2] [3]
Appearance	Off-white to white solid or powder	[4]
Melting Point	32-35 °C	[2]
Boiling Point	196.2 °C at 760 mmHg	[2]
Flash Point	72.5 °C	
Density	2.046 g/cm ³	
Vapor Pressure	0.565 mmHg at 25°C	
Solubility	Soluble in common organic solvents (e.g., dichloromethane, chloroform). Low solubility in water is expected.	[5]

Hazard Identification and Classification

3-Fluoro-5-iodopyridine is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictograms:



Signal Word:Warning

Toxicological Data

Specific quantitative toxicity data (LD50/LC50) for **3-Fluoro-5-iodopyridine** is not readily available in the reviewed literature. However, studies on related pyridine derivatives provide an indication of their toxicological profile. For instance, the oral LD50 for some picolines, lutidines, and collidines in rats and mice ranges from 200–1600 mg/kg body weight.^[6] Another study on a thiazole derivative of pyridine determined an oral LD50 of 1000 mg/kg in Syrian hamsters.^[7] Given the "Harmful if swallowed" classification of **3-Fluoro-5-iodopyridine**, a similar toxicity range can be anticipated.

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is mandatory when working with **3-Fluoro-5-iodopyridine** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All handling of **3-Fluoro-5-iodopyridine**, including weighing, dispensing, and use in reactions, must be conducted within a certified chemical fume hood with a face velocity of at least 100 feet per minute.

- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and tested regularly. Ensure a clear path to this equipment from the work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Fluoro-5-iodopyridine**:

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may be used for incidental splash protection but should be changed immediately upon contact. [8] [9]	Prevents skin contact and absorption.
Body Protection	A standard laboratory coat, fully buttoned.	Prevents contamination of personal clothing.
Respiratory Protection	Generally not required when working in a properly functioning chemical fume hood. If there is a risk of inhalation exposure (e.g., during a large spill), a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To avoid inhalation of vapors or dust.

Material Dispensing and Reaction Setup

- Dispensing: Carefully weigh and dispense the required amount of **3-Fluoro-5-iodopyridine** within the chemical fume hood. As it is a solid with a low melting point, it may be handled as a powder or a molten solid. Avoid generating dust.

- Reaction Setup: Ensure all glassware is properly secured. If the reaction is to be heated, use a well-controlled heating mantle and monitor the reaction closely.

Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage

- Store **3-Fluoro-5-iodopyridine** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)
- The recommended storage temperature is between 2°C and 8°C.[\[2\]](#)
- Protect from light.[\[2\]](#)

Disposal

All waste containing **3-Fluoro-5-iodopyridine** must be treated as hazardous waste.

- Waste Segregation: Collect all waste containing **3-Fluoro-5-iodopyridine**, including unused material, reaction residues, and contaminated labware (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- Treatment: For small amounts of residual iodine-containing compounds, reduction to iodide with a solution of sodium thiosulfate can be a method of neutralization before collection for disposal.[\[10\]](#) However, this should only be performed by trained personnel following a specific, validated protocol.
- Collection: Follow your institution's and local regulations for the collection and disposal of halogenated organic waste. Do not dispose of this chemical down the drain.[\[10\]](#)[\[11\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies is crucial to minimize harm.

Spills

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and alert others.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

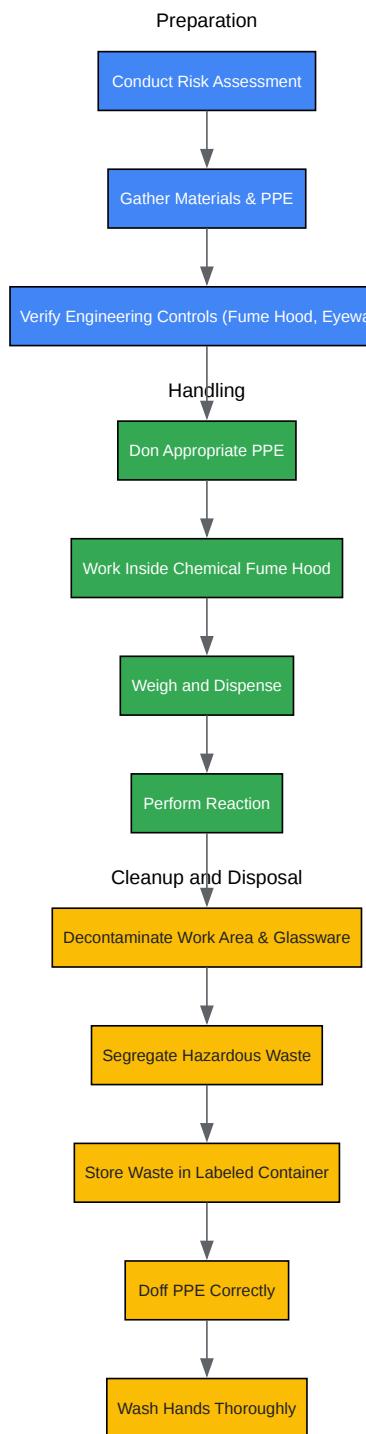
First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[9\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

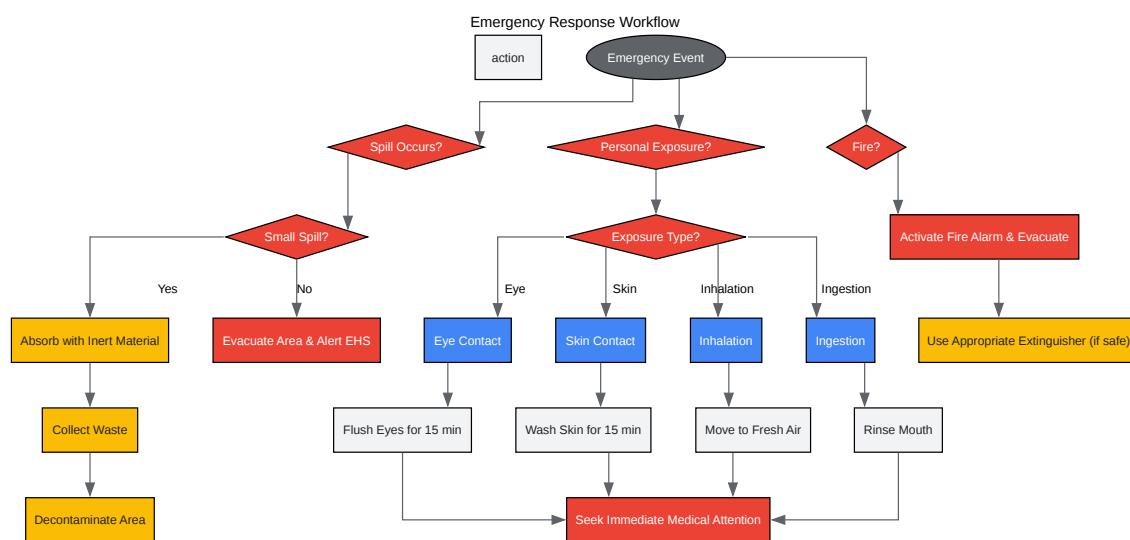
Visualized Workflows

The following diagrams illustrate the logical workflows for handling and emergency response involving **3-Fluoro-5-iodopyridine**.

Safe Handling Workflow for 3-Fluoro-5-iodopyridine

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Caption: Logical workflow for the safe handling of **3-Fluoro-5-iodopyridine**.



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Caption: Logical workflow for emergency response involving **3-Fluoro-5-iodopyridine**.

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